

Personal protective equipment for handling N-Boc-3-aminophenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Boc-3-aminophenylacetic Acid**

Cat. No.: **B053512**

[Get Quote](#)

Essential Safety and Handling Guide for N-Boc-3-aminophenylacetic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Boc-3-aminophenylacetic Acid** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

Compound Name	N-Boc-3-aminophenylacetic Acid
CAS Number	123036-51-1
Molecular Formula	C13H17NO4
Molecular Weight	251.28
Physical Form	Light brown to brown powder or crystals

Hazard Identification and Personal Protective Equipment (PPE)

N-Boc-3-aminophenylacetic Acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation. Appropriate personal protective equipment is mandatory to minimize exposure.

Required Personal Protective Equipment:

Protection Type	Specific Recommendations	Standard Reference
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166
Skin Protection	Wear impervious gloves (e.g., Nitrile rubber) and a lab coat or protective suit.	General Laboratory Practice
Respiratory Protection	Use a NIOSH-approved N95 dust mask or a higher-level respirator if ventilation is inadequate or dust is generated.	NIOSH Approved
Hand Protection	Chemical-resistant gloves are required.	General Laboratory Practice

Operational Plan for Safe Handling

A systematic approach is essential for safely managing **N-Boc-3-aminophenylacetic Acid** from receipt to disposal.

Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, carefully inspect the container for any signs of damage or leaks.
 - Verify that the container is correctly labeled.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials.

- Keep the container tightly sealed when not in use.
- Preparation and Use:
 - Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, particularly when working with its solid form to prevent dust inhalation.
 - Avoid generating dust during weighing and preparation.
 - Ensure all necessary PPE is correctly worn before handling the chemical.

Spill and Exposure Response

In the event of a spill or exposure, immediate and appropriate action is critical.

Emergency Procedures:

Incident	Response Protocol
Spill	In case of a spill, avoid breathing the dust. Wear appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal.
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.
Skin Contact	Wash the affected skin with plenty of water. If skin irritation occurs, seek medical advice.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
Ingestion	If swallowed, immediately call a poison center or doctor. Rinse mouth.

Waste Disposal Plan

Proper disposal of **N-Boc-3-aminophenylacetic Acid** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

Waste Type	Disposal Procedure
Unused Product and Contaminated Lab Supplies	Collect all waste, including unused product and contaminated items (e.g., gloves, absorbent paper), in a designated and clearly labeled hazardous waste container.
Containerization	Use a chemically resistant and sealable container for waste collection. Keep the container closed except when adding waste.
Final Disposal	Dispose of the hazardous waste through a licensed environmental disposal service. Adhere to all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **N-Boc-3-aminophenylacetic Acid**.

- To cite this document: BenchChem. [Personal protective equipment for handling N-Boc-3-aminophenylacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b053512#personal-protective-equipment-for-handling-n-boc-3-aminophenylacetic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com